

Application Notes and Protocols: Clinical Applications of Thromboelastography (TEG) in Trauma

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Introduction

Trauma-induced coagulopathy (TIC) is a critical contributor to mortality in severely injured patients, with hemorrhage being the leading cause of preventable death.[1] Conventional coagulation tests (CCTs) like prothrombin time (PT/INR) and activated partial thromboplastin time (aPTT) have limitations in the acute trauma setting.[2][3] These plasma-based assays are time-consuming and do not provide a comprehensive picture of the entire coagulation process, including platelet function and fibrinolysis.[3][4]

Thromboelastography (TEG) is a point-of-care viscoelastic assay that provides a real-time, dynamic assessment of whole blood clot formation, strength, and lysis.[3] This technology offers a more holistic view of hemostasis, enabling rapid, goal-directed resuscitation with blood products.[3][5] The use of TEG-guided transfusion algorithms in trauma has been associated with improved survival, reduced blood product utilization, and better patient outcomes.[6][7] These application notes provide a detailed overview of the clinical applications of TEG in trauma, including protocols for its use and interpretation.

Principle of Thromboelastography

TEG measures the viscoelastic properties of a whole blood sample as it clots.[4][8] A small pin is suspended in a cup containing the blood sample, and the cup oscillates.[4][8] As the clot forms, it physically links the pin and the cup, and the torque of the rotating cup is transmitted to the pin.[4] A transducer measures the motion of the pin, which is then graphically represented as a TEG tracing.[4] This tracing provides quantitative data on the different phases of coagulation.

Key TEG Parameters and Their Interpretation in Trauma

The TEG tracing provides several key parameters that reflect different aspects of the coagulation cascade. Understanding these parameters is crucial for diagnosing specific coagulopathies and guiding appropriate therapy.

| TEG Parameter | Description | Normal Range (TEG 5000) | Interpretation of Abnormalities in Trauma | Therapeutic Intervention |
|----------------------------|---|-------------------------|--|----------------------------------|
| R time (Reaction time) | Time to initial fibrin formation. [8] | 3 - 8 min | Prolonged: Deficiency of clotting factors. [9] | Fresh Frozen Plasma (FFP) |
| K time (Kinetics time) | Time from the end of R to a clot firmness of 20 mm. | 1 - 3 min | Prolonged: Fibrinogen deficiency.[9] | Cryoprecipitate |
| Alpha (α) angle | Rate of clot formation.[8] | 53 - 72° | Decreased: Fibrinogen or platelet deficiency/dysfunction.[9] | Cryoprecipitate and/or Platelets |
| MA (Maximum Amplitude) | Maximum strength of the clot.[8] | 50 - 70 mm | Decreased: Platelet deficiency/dysfunction or hypofibrinogenemia.[9] | Platelets and/or Cryoprecipitate |
| LY30 (Lysis at 30 minutes) | Percentage of clot lysis 30 minutes after MA.[8] | 0 - 8% | Increased: Hyperfibrinolysis. [9] | Tranexamic Acid (TXA) |

Clinical Applications in Trauma Resuscitation

TEG-guided resuscitation allows for a targeted approach to correcting coagulopathy in trauma patients, moving away from empiric, ratio-based transfusion strategies.[5][10]

Goal-Directed Hemostatic Resuscitation

A key application of TEG in trauma is to guide a goal-directed massive transfusion protocol (MTP).[6][7] By identifying the specific deficiencies in the coagulation process, clinicians can administer the most appropriate blood products, avoiding unnecessary transfusions and their associated risks.[6] Studies have shown that a TEG-guided approach to MTP improves survival in severely injured patients compared to resuscitation guided by conventional coagulation assays.[6][7] Furthermore, this targeted strategy often leads to a reduction in the transfusion of plasma and platelets.[6][7]

Comparison with Conventional Coagulation Tests

In trauma patients, TEG has demonstrated superiority over CCTs in providing a rapid and comprehensive assessment of coagulation status.[2][3] While CCTs can be abnormal in a significant percentage of patients with normal TEG results, TEG can detect hypercoagulability that CCTs may miss.[2] This is particularly relevant in trauma, where patients can paradoxically present with a hypercoagulable state despite ongoing hemorrhage.[2][3]

Experimental Protocol: TEG-Guided Massive Transfusion Protocol in Trauma

This protocol outlines the steps for utilizing TEG to guide hemostatic resuscitation in a trauma patient requiring massive transfusion.

1. Patient Selection:

- Adult trauma patients meeting criteria for Massive Transfusion Protocol activation (e.g., predicted need for ≥ 10 units of packed red blood cells in 24 hours, severe hemorrhagic shock).

2. Sample Collection and TEG Analysis:

- Upon patient arrival and MTP activation, draw a whole blood sample into a citrated tube.
- Perform a rapid TEG (r-TEG) analysis immediately at the point of care. The r-TEG uses a tissue factor activator to provide results within approximately 15 minutes.[11]

3. Initial Resuscitation:

- While awaiting TEG results, initiate resuscitation with a balanced ratio of packed red blood cells, plasma, and platelets (e.g., 1:1:1) as per institutional guidelines.

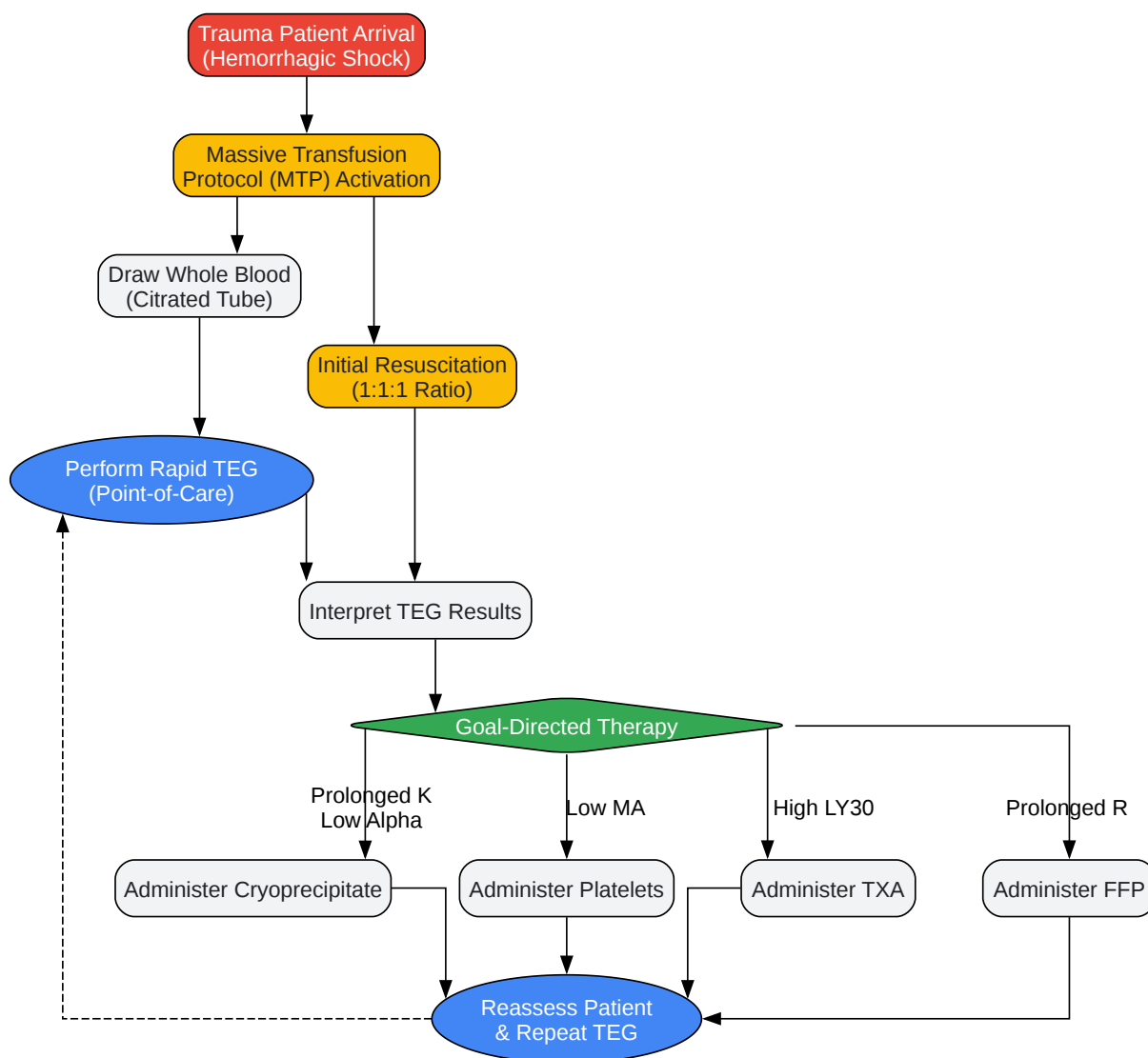
4. Interpretation of TEG Results and Goal-Directed Therapy:

- Interpret the initial TEG tracing based on the parameters outlined in the table above.
- Administer blood products and hemostatic agents based on the specific TEG abnormalities identified, as detailed in the TEG-Based Transfusion Algorithm.

5. Monitoring and Repeat Analysis:

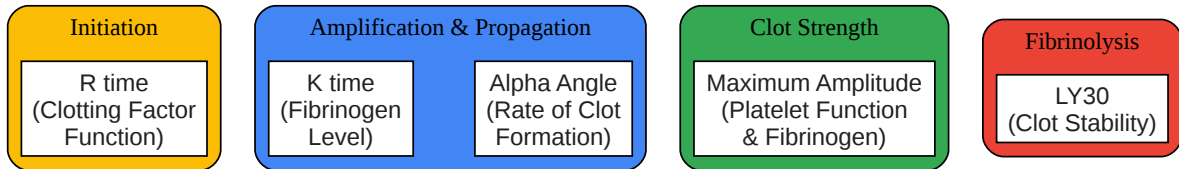
- Repeat TEG analysis every 30-60 minutes to monitor the patient's response to therapy and guide further resuscitation.
- Continue goal-directed therapy until hemostasis is achieved and the TEG parameters normalize.

Diagrams



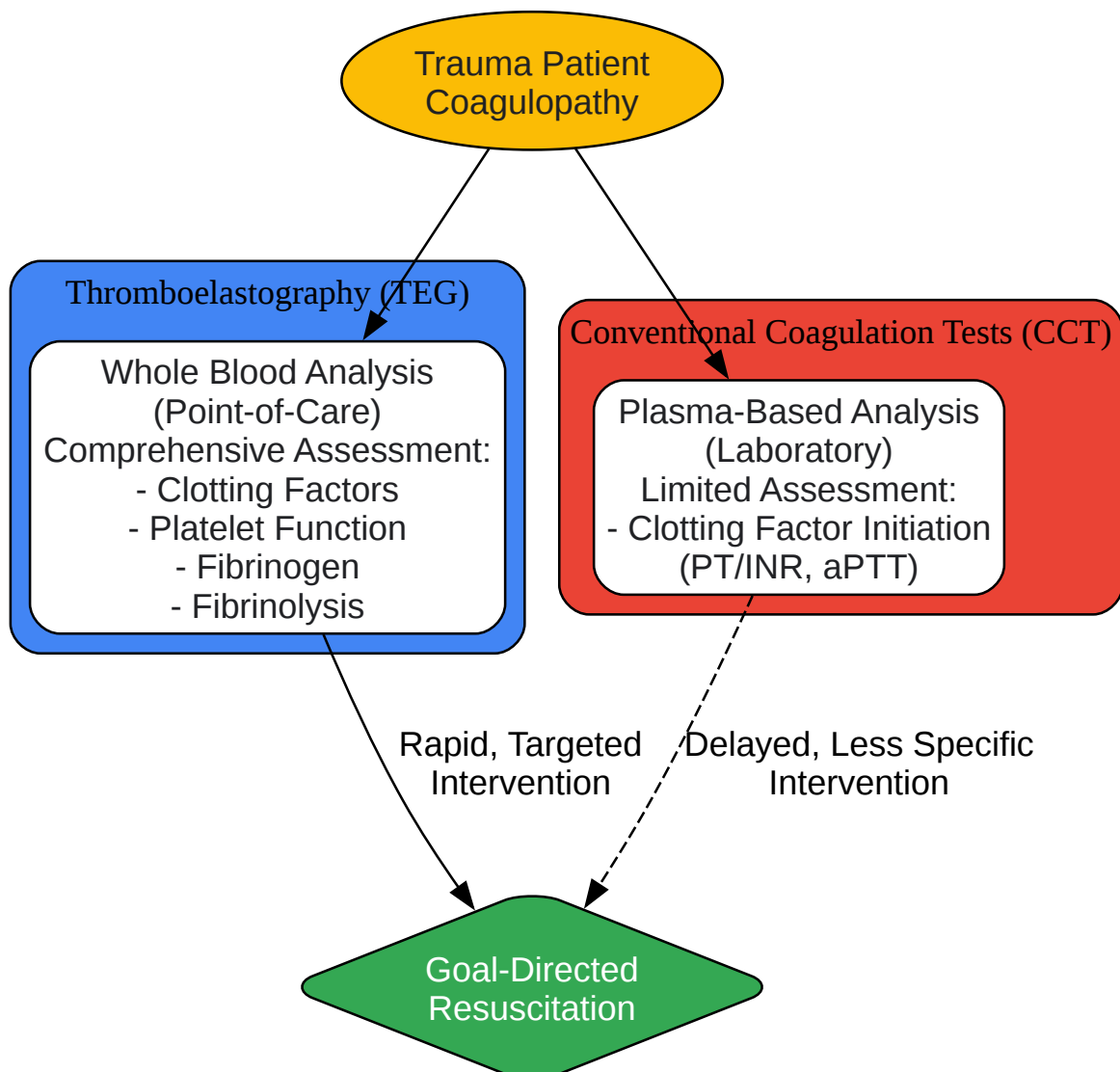
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Caption: TEG-Guided Resuscitation Workflow in Trauma.



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Caption: Phases of Coagulation Assessed by TEG Parameters.



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Caption: Logical Comparison of TEG and CCT in Trauma.

Conclusion

Thromboelastography is a valuable tool in the management of severely injured trauma patients. Its ability to provide a rapid and comprehensive assessment of coagulation allows for goal-directed hemostatic resuscitation, which has been shown to improve patient outcomes. By understanding the principles of TEG and implementing standardized protocols, researchers, scientists, and drug development professionals can better investigate and address the complexities of trauma-induced coagulopathy.

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